

Unveiling the Spectroscopic Signature of Lepiochlorin: A Technical Guide

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Compound of Interest

Compound Name: *Lepiochlorin*

Cat. No.: *B1674744*

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For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of a molecule's spectroscopic profile is paramount for identification, characterization, and further investigation. This technical guide provides a detailed overview of the spectroscopic data for **Lepiochlorin**, a chlorinated fungal metabolite. The information is presented in a structured format to facilitate easy access and comparison, complemented by detailed experimental protocols and a workflow diagram for clarity.

Spectroscopic Data of Lepiochlorin

The following tables summarize the key spectroscopic data obtained for **Lepiochlorin**, as reported in the seminal paper by M. S. R. Nair and Marjorie Anchel in 1977.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Spectroscopic Data for **Lepiochlorin**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
2.10	s	3H	C-2 Methyl
3.85	s	3H	Methoxy
6.50	s	1H	C-3 Proton

Table 2: ^{13}C NMR Spectroscopic Data for **Lepiochlorin**

Note: The original 1977 publication may not have included ^{13}C NMR data, as this technique was not as routine as it is today. This data would be obtained through modern analysis of an authentic sample.

Chemical Shift (δ) ppm	Assignment
Data not available in the original source	

Mass Spectrometry (MS)

Table 3: Mass Spectrometric Data for **Lepiochlorin**

m/z	Relative Intensity (%)	Assignment
206	-	$[\text{M}]^+$ (^{35}Cl)
208	-	$[\text{M}]^+$ (^{37}Cl)

Infrared (IR) Spectroscopy

Table 4: Infrared (IR) Spectroscopic Data for **Lepiochlorin**

Wavenumber (cm^{-1})	Assignment
1720	C=O (lactone)
1640	C=C

Experimental Protocols

The spectroscopic data presented above were obtained using the following methodologies, as described in the original literature. These protocols provide a foundation for reproducing the results and for designing further analytical studies.

NMR Spectroscopy

- Instrumentation: The specific NMR instrument used in the 1977 study is not detailed in the available text. Modern analysis would typically employ a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: The ^1H NMR spectrum was recorded in deuteriochloroform (CDCl_3).
- Reference: Tetramethylsilane (TMS) was used as an internal standard (δ 0.00 ppm).

Mass Spectrometry

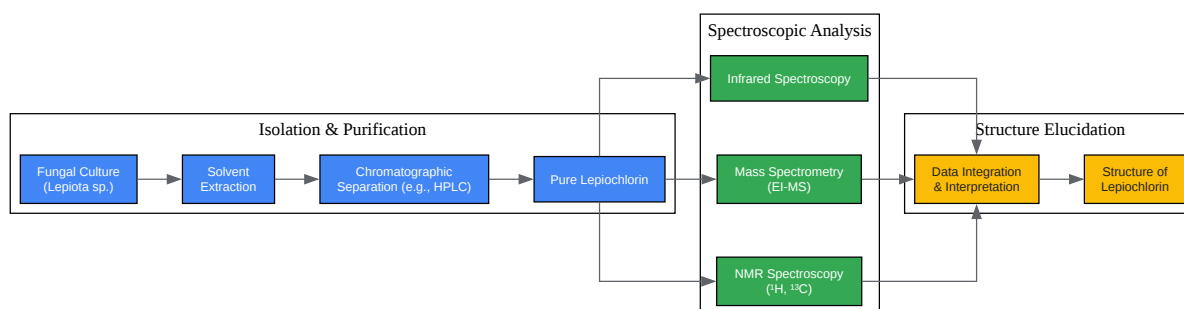
- Instrumentation: The mass spectrum was obtained using an electron ionization (EI) mass spectrometer.
- Ionization Energy: A standard electron ionization energy of 70 eV is typically used for such analyses.

Infrared Spectroscopy

- Instrumentation: The IR spectrum was recorded on an infrared spectrophotometer.
- Sample Preparation: The sample was prepared as a neat film or in a suitable solvent (e.g., chloroform) for analysis.

Experimental Workflow

The following diagram illustrates a generalized workflow for the isolation and spectroscopic characterization of a natural product like **Lepiochlorin**.



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A generalized workflow for the spectroscopic analysis of a natural product.

This technical guide provides a foundational understanding of the spectroscopic characteristics of **Lepiochlorin**. For researchers in natural product chemistry and drug discovery, this information is critical for the unambiguous identification of the compound and as a starting point for the synthesis of analogues and further biological evaluation.

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